

Navigating the Safe Handling of Tricosanoyl Ethanolamide: A Guide for Researchers

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Compound of Interest

Compound Name: *Tricosanoyl ethanolamide*

Cat. No.: *B032217*

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For researchers, scientists, and drug development professionals working with **Tricosanoyl ethanolamide**, ensuring safe and efficient laboratory practices is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. While **Tricosanoyl ethanolamide** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), adherence to standard laboratory safety protocols is crucial.

Essential Safety & Handling Information

Chemical and Physical Properties:

Property	Value
Synonym	N-(2-hydroxyethyl)-tricosanamide
CAS Number	171022-15-4
Molecular Formula	C25H51NO2
Formula Weight	397.7 g/mol
Appearance	Crystalline solid
Solubility	Soluble in Chloroform (1 mg/ml)
Storage	-20°C
Stability	≥ 2 years at -20°C

Hazard Identification and Personal Protective Equipment (PPE):

According to the Safety Data Sheet (SDS), **Tricosanoyl ethanolamide** is not classified as hazardous. However, as a matter of good laboratory practice, the following personal protective equipment should be worn when handling the compound.

Hazard	Recommended PPE
Eye Contact	Safety glasses with side shields or goggles.
Skin Contact	Standard laboratory gloves (e.g., nitrile).
Inhalation	Not considered an inhalation hazard in its solid form. If creating aerosols or working with solutions, a fume hood is recommended.
Ingestion	Do not eat, drink, or smoke in laboratory areas.

Procedural Guidance for Handling and Disposal

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet. Prepare your workspace in a well-ventilated area, preferably within a fume hood if working with solutions.
- **Personal Protective Equipment:** Don the appropriate PPE, including safety glasses and gloves.
- **Weighing (Solid Form):** As a crystalline solid, care should be taken to avoid generating dust. Use a micro-spatula to handle the solid and weigh it in a tared, sealed container.
- **Solution Preparation:** To prepare a solution, slowly add the weighed **Tricosanoyl ethanolamide** to the solvent (e.g., chloroform) while stirring to ensure it fully dissolves. This should be performed in a fume hood.
- **Storage of Solutions:** Store prepared solutions at -20°C in tightly sealed containers to maintain stability.
- **Post-Handling:** After handling, wash hands thoroughly. Clean all equipment and the work area to prevent cross-contamination.

Accidental Release Measures:

In the event of a small spill, mechanically pick up the solid material and place it in a suitable container for disposal. For solutions, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ensure the area is well-ventilated during cleanup.

Disposal Plan:

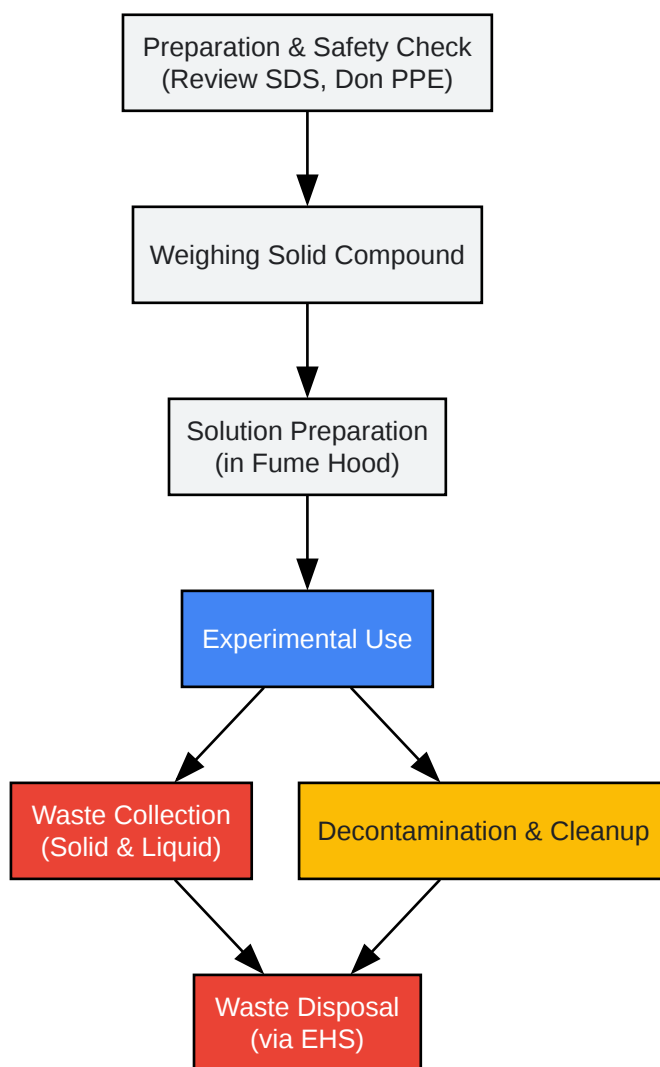
While **Tricosanoyl ethanolamide** is not classified as hazardous waste, it should be disposed of in accordance with local, state, and federal regulations for chemical waste.

- **Solid Waste:** Collect solid **Tricosanoyl ethanolamide** waste in a clearly labeled, sealed container.
- **Liquid Waste:** Collect solutions of **Tricosanoyl ethanolamide** in a designated, labeled waste container for chemical solvents. Do not pour down the drain.

- **Contaminated Materials:** Any materials contaminated with **Tricosanoyl ethanolamide**, such as gloves or absorbent pads, should be placed in a sealed bag and disposed of as chemical waste.
- **Waste Pickup:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for handling **Tricosanoyl ethanolamide** in a laboratory setting, from preparation to disposal.



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